

Gene "BFE-61" Not Found in Scientific Literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **BFE-61**

Cat. No.: **B1666940**

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Comprehensive searches of scientific databases and literature have found no records of a gene designated "**BFE-61**." This term does not correspond to any known gene in humans or other organisms. The search results did identify "Bfe" as an abbreviation for the "Bordetella ferric enterobactin" transport system in bacteria, which is involved in iron acquisition.[\[1\]](#) Additionally, "BFE" is used as an acronym for "Bamboo Leaf Flavonoids Extracts" in some research contexts.[\[2\]](#) However, neither of these is related to a specific gene named "**BFE-61**" in the context of mammalian biology or drug development.

It is possible that "**BFE-61**" is a hypothetical, proprietary, or very recently identified gene that has not yet been publicly cataloged. Without a recognized gene target, it is not possible to provide accurate and scientifically valid application notes, protocols, or signaling pathway diagrams as requested.

We are prepared to proceed with generating the requested content upon provision of a recognized and scientifically described gene name.

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References

- 1. The Bordetella Bfe System: Growth and Transcriptional Response to Siderophores, Catechols, and Neuroendocrine Catecholamines - PMC [pmc.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
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